

Application Notes: Cysteine-Specific Labeling with ATTO 465 Maleimide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 465 maleimid

Cat. No.: B15556988

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Introduction

The selective modification of proteins and other biomolecules is a cornerstone of modern biochemical and pharmaceutical research. Cysteine-specific labeling is a widely employed strategy due to the unique reactivity of the thiol group in the amino acid cysteine.[1][2][3] The maleimide functional group is a highly specific electrophile that readily and selectively reacts with the sulfhydryl (thiol) group of cysteine residues under mild conditions, forming a stable thioether bond.[1][3][4] This high specificity allows for the precise attachment of probes, such as fluorescent dyes, to a protein of interest, often at a pre-determined site introduced via site-directed mutagenesis.[2]

ATTO 465 is a fluorescent dye characterized by its strong absorption, high fluorescence quantum yield, and significant Stokes shift.[5][6] These properties make it an excellent choice for a variety of fluorescence-based applications, including fluorescence microscopy, flow cytometry, and single-molecule detection.[5] The maleimide derivative of ATTO 465 allows for the covalent attachment of this fluorophore to cysteine residues, enabling researchers to visualize, track, and quantify proteins and other thiol-containing molecules.

Principle of the Reaction

The labeling reaction involves the nucleophilic addition of the thiol group from a cysteine residue to the carbon-carbon double bond of the maleimide ring of **ATTO 465 maleimide**. This reaction is most efficient at a pH range of 7.0-7.5, where the thiol group is sufficiently deprotonated to be nucleophilic, while primary amines (like lysine side chains) are predominantly protonated and thus less reactive.^{[1][7][8]} It is crucial to prevent the oxidation of free thiols to disulfide bonds, which are unreactive with maleimides.^{[1][2][4]} This is typically achieved by pre-treating the protein with a reducing agent, such as Tris(2-carboxyethyl)phosphine (TCEP) or Dithiothreitol (DTT).^{[1][2][7]}

Quantitative Data

The following table summarizes the key quantitative properties of **ATTO 465 maleimide**.

Property	Value	Reference
Excitation Maximum (λ_{ex})	453 nm	^{[5][6]}
Emission Maximum (λ_{em})	506 nm	^{[5][9]}
Molar Extinction Coefficient (ϵ_{max})	$7.5 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$	^{[5][6]}
Fluorescence Quantum Yield (η_{fl})	75%	^{[5][6]}
Fluorescence Lifetime (τ_{fl})	5.0 ns	^{[5][6]}
Molecular Weight (MW)	518 g/mol	^{[5][6]}
Correction Factor (CF260)	1.09	^[5]
Correction Factor (CF280)	0.48	^[5]

Experimental Protocols

1. Preparation of Reagents

- Labeling Buffer: Prepare a suitable buffer with a pH between 7.0 and 7.5. Common choices include Phosphate-Buffered Saline (PBS), Tris, or HEPES.^{[1][7][10]} It is critical that the buffer is free of thiols. Degas the buffer by applying a vacuum for several minutes or by

bubbling with an inert gas (e.g., nitrogen or argon) to minimize oxidation of the protein's thiol groups.[\[1\]](#)[\[7\]](#)[\[10\]](#)

- **Protein Solution:** Dissolve the protein to be labeled in the degassed labeling buffer at a concentration of 1-10 mg/mL.[\[1\]](#)[\[7\]](#)[\[10\]](#)
- **Reducing Agent (if necessary):** If the protein contains disulfide bonds that need to be reduced to free cysteines, add a 10-100 fold molar excess of TCEP to the protein solution and incubate for 20-30 minutes at room temperature.[\[1\]](#)[\[7\]](#)[\[10\]](#) If DTT is used, it must be removed by dialysis or a desalting column prior to adding the maleimide dye, as it will compete for reaction.[\[7\]](#)
- **ATTO 465 Maleimide Stock Solution:** Immediately before use, dissolve the **ATTO 465 maleimide** in anhydrous and amine-free dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to a concentration of 1-10 mg/mL.[\[1\]](#)[\[5\]](#)[\[7\]](#)

2. Labeling Reaction

- Add the **ATTO 465 maleimide** stock solution to the protein solution. A 10-20 fold molar excess of the dye over the protein is recommended as a starting point, though the optimal ratio may need to be determined empirically.[\[7\]](#)[\[11\]](#)
- Mix the reaction gently and protect it from light.
- Incubate the reaction for 2 hours at room temperature or overnight at 4°C.[\[7\]](#)

3. Purification of the Labeled Protein

After the incubation period, it is essential to remove the unreacted dye.[\[11\]](#) Several methods can be used for purification:

- **Gel Filtration Chromatography:** This is a common and effective method. Use a resin with an appropriate molecular weight cutoff (e.g., Sephadex G-25) to separate the larger labeled protein from the smaller, unreacted dye molecules.[\[11\]](#)[\[12\]](#)
- **Dialysis:** This method is suitable for water-soluble dyes but may be less efficient for removing dye that has precipitated.[\[1\]](#)[\[11\]](#)

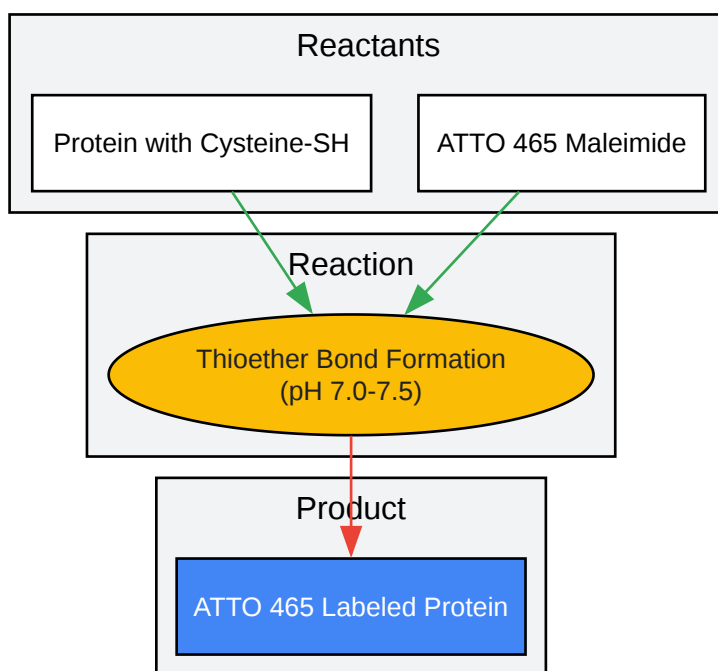
- High-Performance Liquid Chromatography (HPLC) or Fast Protein Liquid Chromatography (FPLC): These techniques offer high-resolution separation and are suitable for obtaining highly pure conjugates.[10][11]

4. Storage of the Conjugate

For short-term storage (up to one week), keep the purified protein-dye conjugate at 2-8°C in the dark.[11] For long-term storage, it is recommended to add a stabilizer like BSA (5-10 mg/mL) and a microbial inhibitor such as sodium azide (0.01-0.03%).[11] Alternatively, the conjugate can be stored in 50% glycerol at -20°C for up to a year.[11]

Diagrams

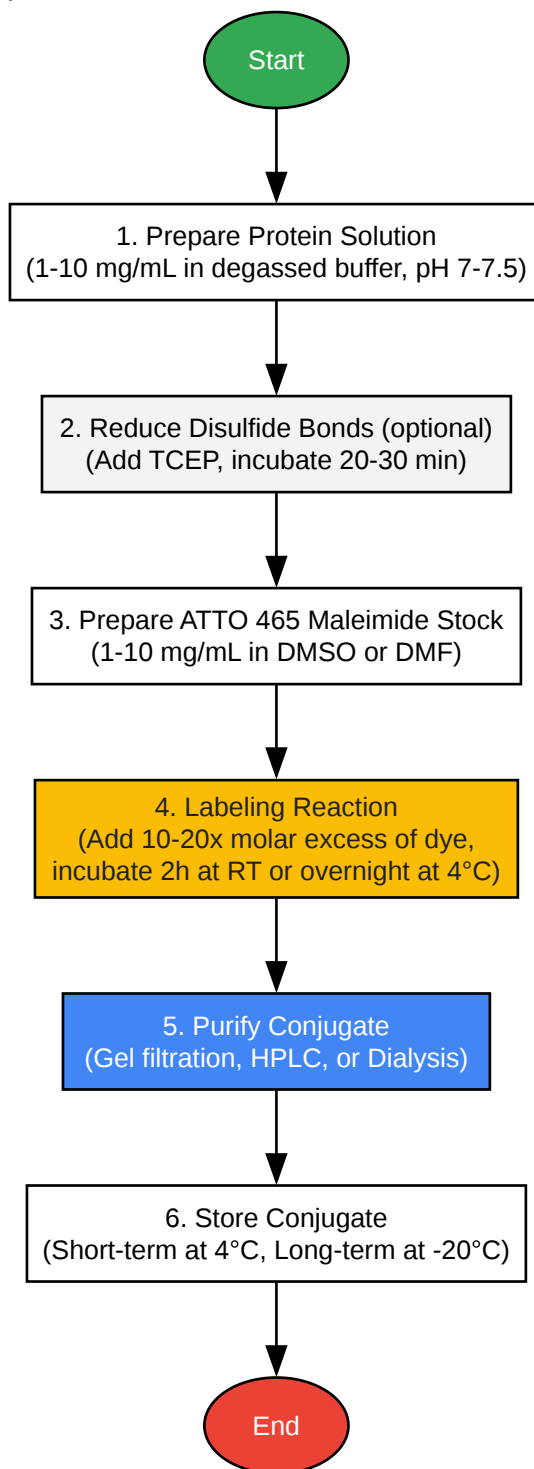
Cysteine-Specific Labeling with ATTO 465 Maleimide



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Caption: Reaction mechanism of cysteine-specific labeling.

Experimental Workflow for Protein Labeling



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Caption: Step-by-step experimental workflow.

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